

Solubility Profile of Fmoc-Aib-OH: A Technical Guide for Researchers

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Compound of Interest					
Compound Name:	Fmoc-Aib-OH				
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This technical guide provides a comprehensive overview of the solubility of N- α -(9-Fluorenylmethoxycarbonyl)- α -aminoisobutyric acid (**Fmoc-Aib-OH**), a critical building block in solid-phase peptide synthesis (SPPS). Understanding the solubility of this sterically hindered amino acid derivative is paramount for researchers, scientists, and drug development professionals to ensure efficient coupling reactions and high-purity peptide production. This document outlines known solubility data, provides a detailed experimental protocol for solubility determination, and presents a logical workflow for assessing solubility.

Core Data Presentation: Solubility of Fmoc-Aib-OH

The solubility of **Fmoc-Aib-OH** has been determined in several common organic solvents. The following table summarizes the available quantitative and qualitative data to facilitate solvent selection for peptide synthesis workflows.



Solvent	Chemical Formula	Solubility	Concentration (Molar)	Notes
Dimethyl Sulfoxide (DMSO)	C₂H6OS	200 mg/mL[1]	~0.615 M	Ultrasonic assistance may be required. It is recommended to use newly opened, hygroscopic DMSO for optimal results. [1]
Dimethylformami de (DMF)	C3H7NO	Clearly Soluble	~0.5 M	Determined at a concentration of 1 mmole in 2 mL of solvent.[2][3]
2- Methyltetrahydrof uran (2-MeTHF)	C5H10O	Good Solubility	0.2 M	All Fmoc L- amino acids, including Fmoc- Aib-OH, demonstrated good solubility at this concentration.[4]
Dichloromethane (DCM)	CH ₂ Cl ₂	Soluble[5][6]	-	Quantitative data not readily available.
Chloroform	CHCl₃	Soluble[5][6]	-	Quantitative data not readily available.
Ethyl Acetate	C4H8O2	Soluble[5][6]	-	Quantitative data not readily available.



Acetone C_3H_6O Soluble[5][6] - not readily available.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **Fmoc-Aib-OH** in a solvent of interest. This protocol is based on standard laboratory practices for solubility assessment of protected amino acids.

Materials:

- Fmoc-Aib-OH (solid powder)
- Solvent of interest (e.g., NMP, DCM, DMF)
- Analytical balance (readable to at least 0.1 mg)
- Vortex mixer
- Magnetic stirrer and stir bar
- · Thermostatic chamber or water bath
- Calibrated volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer

Procedure:

- Preparation of Saturated Solution:
 - Accurately weigh a known amount of Fmoc-Aib-OH (e.g., 100 mg) into a clean, dry vial.
 - Add a small, precise volume of the chosen solvent (e.g., 0.5 mL) to the vial.



- Seal the vial to prevent solvent evaporation.
- Agitate the mixture vigorously using a vortex mixer for 1-2 minutes.
- Place the vial in a thermostatic chamber or water bath set to the desired experimental temperature (e.g., 25 °C) and stir using a magnetic stirrer for a predetermined equilibration time (e.g., 24 hours) to ensure saturation.
- Separation of Undissolved Solid:
 - After equilibration, allow the solution to stand undisturbed for a sufficient time to allow any undissolved solid to settle.
 - Carefully draw the supernatant using a syringe and filter it through a solvent-compatible syringe filter (e.g., 0.22 μm PTFE) to remove any remaining solid particles. This step is crucial to avoid artificially high solubility readings.
- Quantification of Dissolved Solute:
 - Gravimetric Method:
 - Accurately pipette a known volume of the clear, filtered supernatant into a pre-weighed, dry container.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature until a constant weight of the dried residue (Fmoc-Aib-OH) is achieved.
 - Calculate the solubility in mg/mL by dividing the mass of the dried residue by the volume of the supernatant taken.
 - Chromatographic/Spectroscopic Method (Recommended for higher accuracy):
 - Prepare a series of standard solutions of Fmoc-Aib-OH of known concentrations in the same solvent.
 - Generate a calibration curve by analyzing the standard solutions using HPLC or a UV-Vis spectrophotometer at an appropriate wavelength.

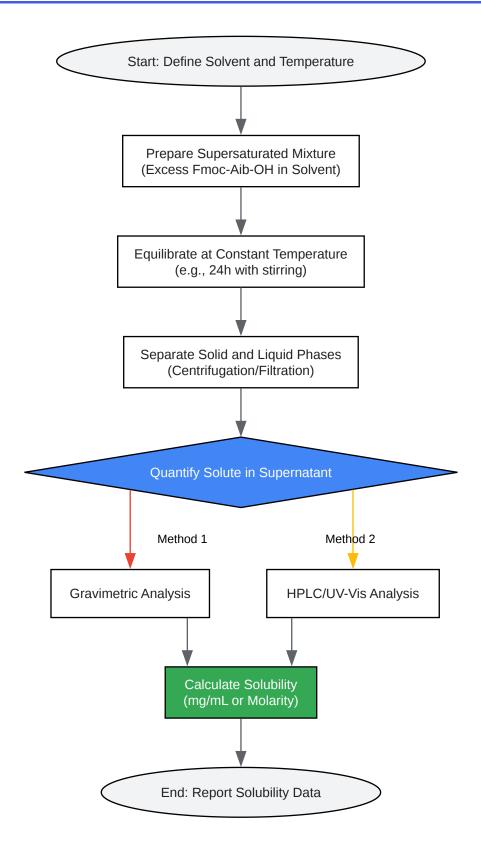


- Dilute a known volume of the filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
- Analyze the diluted sample and determine its concentration from the calibration curve.
- Calculate the original solubility, accounting for the dilution factor.
- Data Reporting:
 - Report the solubility in standard units (e.g., mg/mL, g/L, or mol/L).
 - Specify the temperature at which the solubility was determined.
 - Repeat the experiment at least in triplicate to ensure the reproducibility of the results.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of **Fmoc-Aib-OH** solubility.





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Caption: Workflow for determining the solubility of **Fmoc-Aib-OH**.



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